

Pyroxsulam-13C,d3 certificate of analysis and technical data

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Compound of Interest

Compound Name: Pyroxsulam-13C,d3

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Pyroxsulam-13C,d3: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Pyroxsulam-13C,d3**, a stable isotope-labeled internal standard crucial for the accurate quantification of the herbicide Pyroxsulam. This document details its technical specifications, outlines a validated experimental protocol for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS) analysis, and illustrates the biochemical pathway of Pyroxsulam's mode of action.

Certificate of Analysis and Technical Data

The accurate quantification of analytes in complex matrices necessitates the use of high-purity, well-characterized internal standards. **Pyroxsulam-13C,d3** serves this purpose for the analysis of Pyroxsulam. While a specific certificate of analysis for every batch may vary, the following tables provide a representative summary of the technical data and quality control specifications for **Pyroxsulam-13C,d3**.

Table 1: Representative Technical Data for **Pyroxsulam-13C,d3**

Parameter	Specification
Chemical Name	N-(5,7-dimethoxy[1][2][3]triazolo[1,5-a]pyrimidin-2-yl)-2-methoxy-4-(trifluoromethyl)pyridine-3-sulfonamide-13C,d3
Molecular Formula	C ₁₃ ¹³ CH ₁₀ D ₃ F ₃ N ₆ O ₅ S
Molecular Weight	438.36 g/mol
CAS Number	Not available
Appearance	White to off-white solid
Solubility	Soluble in acetonitrile, methanol
Storage	Store at 2-8°C, protect from light

Table 2: Representative Quality Control Data for **Pyroxsulam-13C,d3**

Test	Specification	Method
Chemical Purity	≥98%	HPLC-UV
Isotopic Purity	≥99 atom % ¹³ C; ≥98 atom % D	Mass Spectrometry
Identity	Conforms to structure	¹ H-NMR, ¹³ C-NMR, MS
Residual Solvents	≤0.5%	GC-HS
Water Content	≤0.5%	Karl Fischer Titration

Experimental Protocol: Quantification of Pyroxsulam in Soil using LC-MS/MS with Pyroxsulam-13C,d3 Internal Standard

This section details a robust and validated method for the extraction and quantification of Pyroxsulam from soil samples using a QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction followed by LC-MS/MS analysis. **Pyroxsulam-13C,d3** is employed as an

internal standard to ensure accuracy and precision by correcting for matrix effects and variations in extraction recovery.

Materials and Reagents

- Pyroxsulam analytical standard ($\geq 99\%$ purity)
- **Pyroxsulam-13C,d3** internal standard ($\geq 98\%$ chemical purity, $\geq 99\%$ isotopic purity)
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- Magnesium sulfate (anhydrous)
- Sodium chloride
- Trisodium citrate dihydrate
- Disodium hydrogen citrate sesquihydrate
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- Soil samples

Sample Preparation (QuEChERS Extraction)

- Sample Homogenization: Air-dry the soil sample and sieve it through a 2 mm mesh to ensure homogeneity.
- Weighing: Accurately weigh 10 g of the homogenized soil into a 50 mL centrifuge tube.
- Fortification: Add a known amount of **Pyroxsulam-13C,d3** internal standard solution to the soil sample. The concentration should be chosen to be in the mid-range of the calibration curve.

- Hydration: Add 10 mL of water to the tube and vortex for 1 minute to hydrate the soil.
- Extraction: Add 10 mL of acetonitrile to the tube. Add the QuEChERS extraction salt packet (containing 4 g MgSO_4 , 1 g NaCl , 1 g trisodium citrate dihydrate, and 0.5 g disodium hydrogen citrate sesquihydrate).
- Shaking: Immediately cap the tube and shake vigorously for 1 minute to ensure thorough mixing and extraction of the analyte.
- Centrifugation: Centrifuge the tube at 4000 rpm for 5 minutes.

Dispersive Solid-Phase Extraction (d-SPE) Cleanup

- Aliquoting: Transfer a 6 mL aliquot of the upper acetonitrile layer into a 15 mL d-SPE tube containing 900 mg MgSO_4 , 150 mg PSA, and 150 mg C18.
- Vortexing: Vortex the d-SPE tube for 30 seconds to facilitate the removal of interfering matrix components.
- Centrifugation: Centrifuge the tube at 4000 rpm for 5 minutes.
- Filtration: Take an aliquot of the cleaned extract and filter it through a 0.22 μm syringe filter into an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Analysis

Table 3: LC-MS/MS Instrumental Parameters

Parameter	Condition
LC System	Agilent 1290 Infinity II or equivalent
Column	Zorbax Eclipse Plus C18 (2.1 x 100 mm, 1.8 μ m) or equivalent
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Gradient	5% B to 95% B over 8 minutes, hold for 2 minutes, then return to initial conditions
Flow Rate	0.3 mL/min
Injection Volume	5 μ L
Column Temperature	40°C
MS System	Agilent 6470 Triple Quadrupole or equivalent
Ionization Mode	Electrospray Ionization (ESI), Positive
Gas Temperature	300°C
Gas Flow	5 L/min
Nebulizer	45 psi
Sheath Gas Temp	350°C
Sheath Gas Flow	11 L/min
Capillary Voltage	3500 V
MRM Transitions	Pyroxsulam: Precursor Ion (m/z) 435.1 \rightarrow Product Ion (m/z) 195.0, 163.0 Pyroxsulam-13C,d3: Precursor Ion (m/z) 439.1 \rightarrow Product Ion (m/z) 199.0, 167.0
Collision Energy	Optimized for each transition

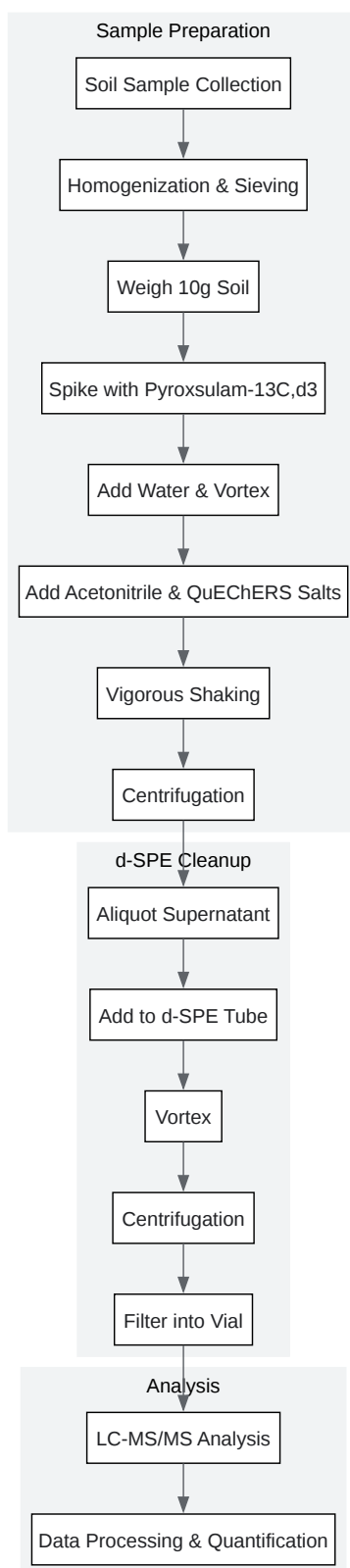
Data Analysis and Quantification

Quantification is performed using an internal standard calibration method. A calibration curve is constructed by plotting the ratio of the peak area of the Pyroxsulam analyte to the peak area of the **Pyroxsulam-13C,d3** internal standard against the concentration of the analyte. The concentration of Pyroxsulam in the unknown samples is then determined from this calibration curve.

Visualizations

Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for the quantification of Pyroxsulam in soil samples.

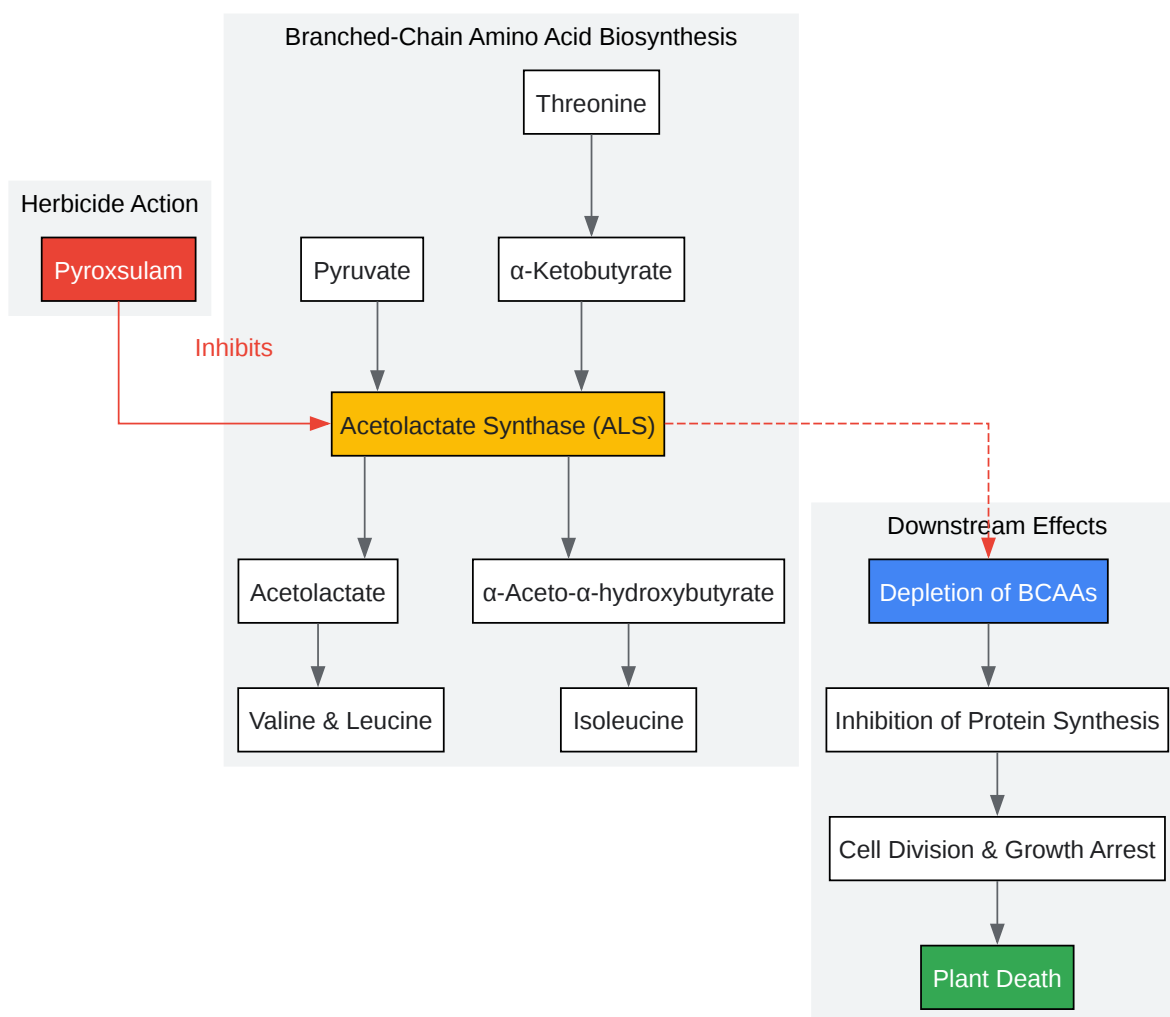


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Caption: Experimental workflow for Pyroxsulam analysis.

Signaling Pathway of Pyroxsulam's Mode of Action

Pyroxsulam is a potent herbicide that acts by inhibiting the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS). This enzyme is critical for the biosynthesis of branched-chain amino acids (BCAAs) in plants. The following diagram illustrates the biochemical cascade initiated by Pyroxsulam's inhibition of ALS.



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Caption: Pyroxsulam's inhibition of the ALS pathway.

The inhibition of ALS by Pyroxsulam leads to a rapid depletion of the essential branched-chain amino acids valine, leucine, and isoleucine.[2] This deficiency halts protein synthesis, which in turn arrests cell division and overall plant growth, ultimately leading to the death of susceptible plants. The use of **Pyroxsulam-13C,d3** as an internal standard allows for the precise measurement of Pyroxsulam residues in various environmental and biological matrices, aiding in research related to its efficacy, environmental fate, and potential for resistance development.

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